

Dissolving BMS-604992 Dihydrochloride for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: *BMS-604992 dihydrochloride*

Cat. No.: *B12425918*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution of **BMS-604992 dihydrochloride**, a potent and specific antagonist of the C-C chemokine receptor 2 (CCR2). Accurate preparation of this compound is critical for reliable and reproducible experimental results in both in vitro and in vivo studies.

Compound Information

BMS-604992 dihydrochloride, also known as BMS CCR2 22, is a high-affinity antagonist of the CCR2 receptor. It plays a crucial role in blocking the signaling pathway mediated by chemokines, primarily the monocyte chemoattractant protein-1 (MCP-1 or CCL2). This inhibitory action prevents the recruitment of monocytes and macrophages to sites of inflammation, making it a valuable tool for research in inflammatory diseases, atherosclerosis, and other related conditions.

Solubility Data

Proper dissolution is paramount for the efficacy of **BMS-604992 dihydrochloride** in any experimental setup. The solubility of the compound can vary depending on the solvent. The following table summarizes the known solubility data.

Solvent	Concentration	Notes
DMSO (Dimethyl Sulfoxide)	≥ 100 mM	High solubility, suitable for preparing concentrated stock solutions.
≥ 10 mg/mL	-	
Ethanol	≥ 10 mM	Moderate solubility, can be used for some applications.

Note: It is recommended to use fresh, anhydrous solvents to ensure maximum solubility and stability of the compound.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **BMS-604992 dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM DMSO Stock Solution:

- Calculate the required mass: The molecular weight of **BMS-604992 dihydrochloride** (as BMS CCR2 22) is 593.66 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 593.66 \text{ g/mol} \times 1000 \text{ mg/g} = 5.94 \text{ mg}$
- Weigh the compound: Carefully weigh out 5.94 mg of **BMS-604992 dihydrochloride** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolve the compound: Close the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a water bath (not exceeding 40°C) or brief sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Preparation of Working Solutions for In Vitro Experiments

Materials:

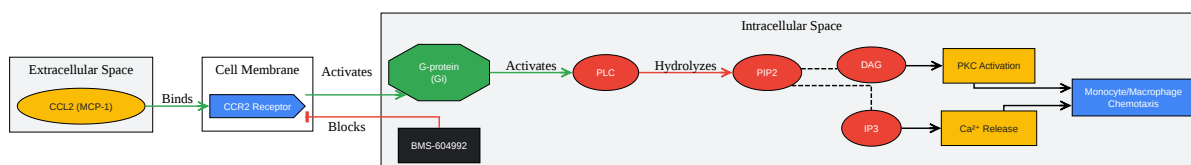
- 10 mM **BMS-604992 dihydrochloride** stock solution in DMSO
- Appropriate cell culture medium or assay buffer

Protocol:

- Determine the final concentration: Decide on the final concentration of **BMS-604992 dihydrochloride** required for your experiment (e.g., 1 μM , 10 μM).
- Serial Dilution: Perform a serial dilution of the 10 mM stock solution with the cell culture medium or assay buffer to achieve the desired final concentration.
 - Important: The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity. Ensure that the vehicle control in your experiment contains the same final concentration of DMSO.
- Mixing: Gently mix the working solution by pipetting up and down before adding it to your cell cultures or assay plates.

Signaling Pathway

BMS-604992 dihydrochloride acts as an antagonist to the CCR2 receptor, thereby inhibiting the downstream signaling cascade initiated by its primary ligand, CCL2. This pathway is fundamental to the chemotaxis of monocytes and macrophages.

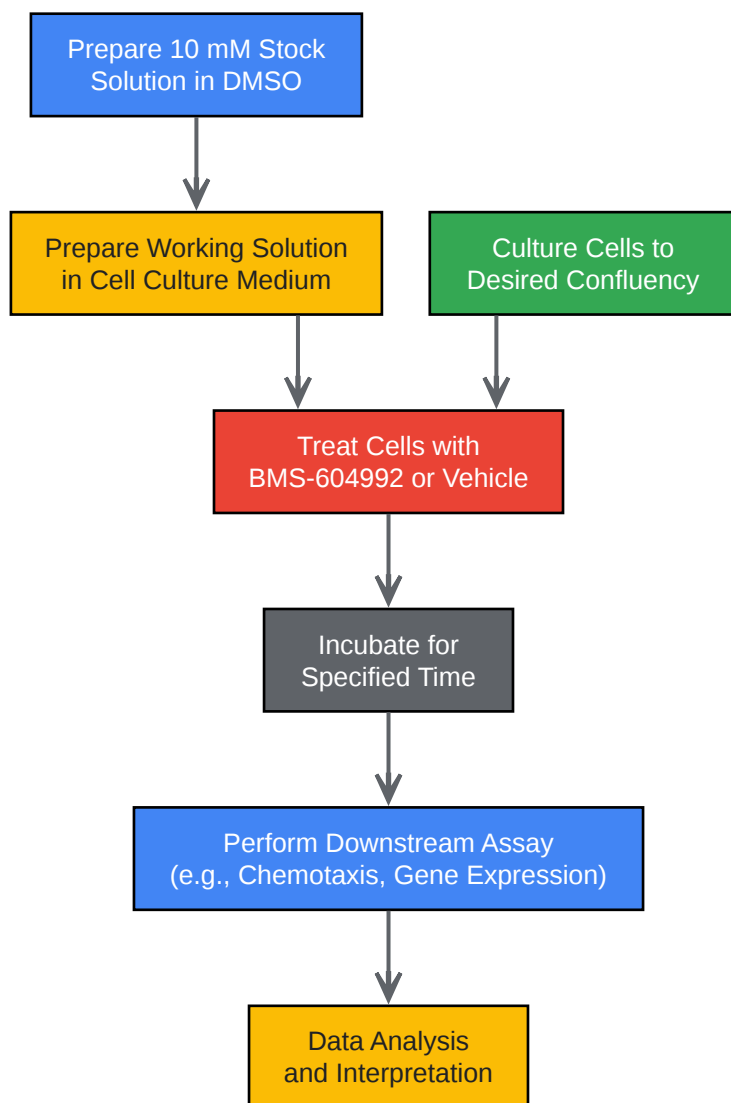


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Caption: CCR2 signaling pathway and the inhibitory action of BMS-604992.

Experimental Workflow

The following diagram illustrates a general workflow for utilizing **BMS-604992 dihydrochloride** in a cell-based assay.



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Caption: General workflow for a cell-based assay using BMS-604992.

Safety Precautions

- **BMS-604992 dihydrochloride** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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